

SMER18 stability in solution and long-term storage

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Compound of Interest

Compound Name: SMER18

Cat. No.: B15584289

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SMER18 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability, storage, and handling of **SMER18**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **SMER18** stock solutions?

A1: Based on published literature, Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **SMER18**.^[1]

Q2: How should **SMER18** stock solutions be stored for the long term?

A2: For long-term storage, it is recommended to store **SMER18** stock solutions at -20°C for up to one year or at -80°C for up to two years.

Q3: Can I store **SMER18** solutions at room temperature?

A3: While there is no specific data on the short-term stability of **SMER18** at room temperature, it is general best practice for small molecule solutions to be stored at low temperatures to minimize degradation. As **SMER18** is a vinylogous amide, a class of compounds that can be susceptible to hydrolysis, prolonged storage at room temperature, especially in the presence of water, is not recommended.

Q4: Is **SMER18** stable in aqueous solutions like cell culture media?

A4: There is limited published data on the stability of **SMER18** in aqueous solutions. Amides and related compounds can undergo hydrolysis, a reaction with water that would degrade the compound.^{[2][3]} This process can be accelerated by acidic or basic conditions. Therefore, it is recommended to prepare fresh dilutions of **SMER18** in your aqueous experimental buffer or cell culture medium from a DMSO stock solution immediately before use.

Q5: What is the likely degradation pathway for **SMER18**?

A5: As a vinylogous amide, **SMER18**'s primary degradation pathway in solution is likely hydrolysis of the amide bond. This reaction would break the amide linkage, leading to the formation of a carboxylic acid and an amine-containing fragment. The rate of hydrolysis is generally influenced by pH and temperature.

Troubleshooting Guide

Problem	Possible Cause	Suggested Solution
Inconsistent experimental results	Degradation of SMER18 due to improper storage.	Ensure stock solutions are stored at the recommended temperatures (-20°C or -80°C). Prepare fresh dilutions for each experiment.
Precipitation of SMER18 in aqueous solution.	When diluting the DMSO stock solution into an aqueous buffer, ensure rapid mixing. Consider the final DMSO concentration in your experiment, as high concentrations can be toxic to cells. If precipitation occurs, try a lower final concentration of SMER18 or the use of a surfactant, if compatible with your experimental system.	
Loss of compound activity	Multiple freeze-thaw cycles of the stock solution.	Aliquot the SMER18 stock solution into smaller, single-use volumes to avoid repeated freezing and thawing.
Exposure to acidic or basic conditions.	Maintain a neutral pH in your experimental solutions. Be aware that some cell culture media can become more acidic over time due to cellular metabolism.	

Quantitative Data Summary

Table 1: Recommended Long-Term Storage Conditions for **SMER18** Stock Solutions

Storage Temperature	Duration
-20°C	Up to 1 year
-80°C	Up to 2 years

Table 2: Solubility Profile of **SMER18**

Solvent	Solubility	Notes
Dimethyl Sulfoxide (DMSO)	Soluble	Recommended for stock solution preparation. [1]
Water	Sparingly soluble	It is advisable to first dissolve in DMSO and then dilute in aqueous solutions.
Ethanol	Data not available	
Methanol	Data not available	

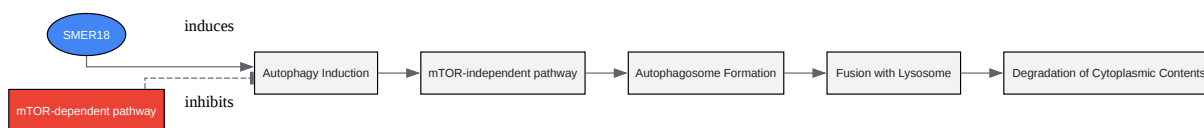
Experimental Protocols

Protocol 1: Preparation of a 10 mM **SMER18** Stock Solution in DMSO

- Materials:
 - SMER18** powder
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Sterile microcentrifuge tubes or vials
- Procedure:
 - Allow the vial of **SMER18** powder to equilibrate to room temperature before opening to prevent condensation of moisture.

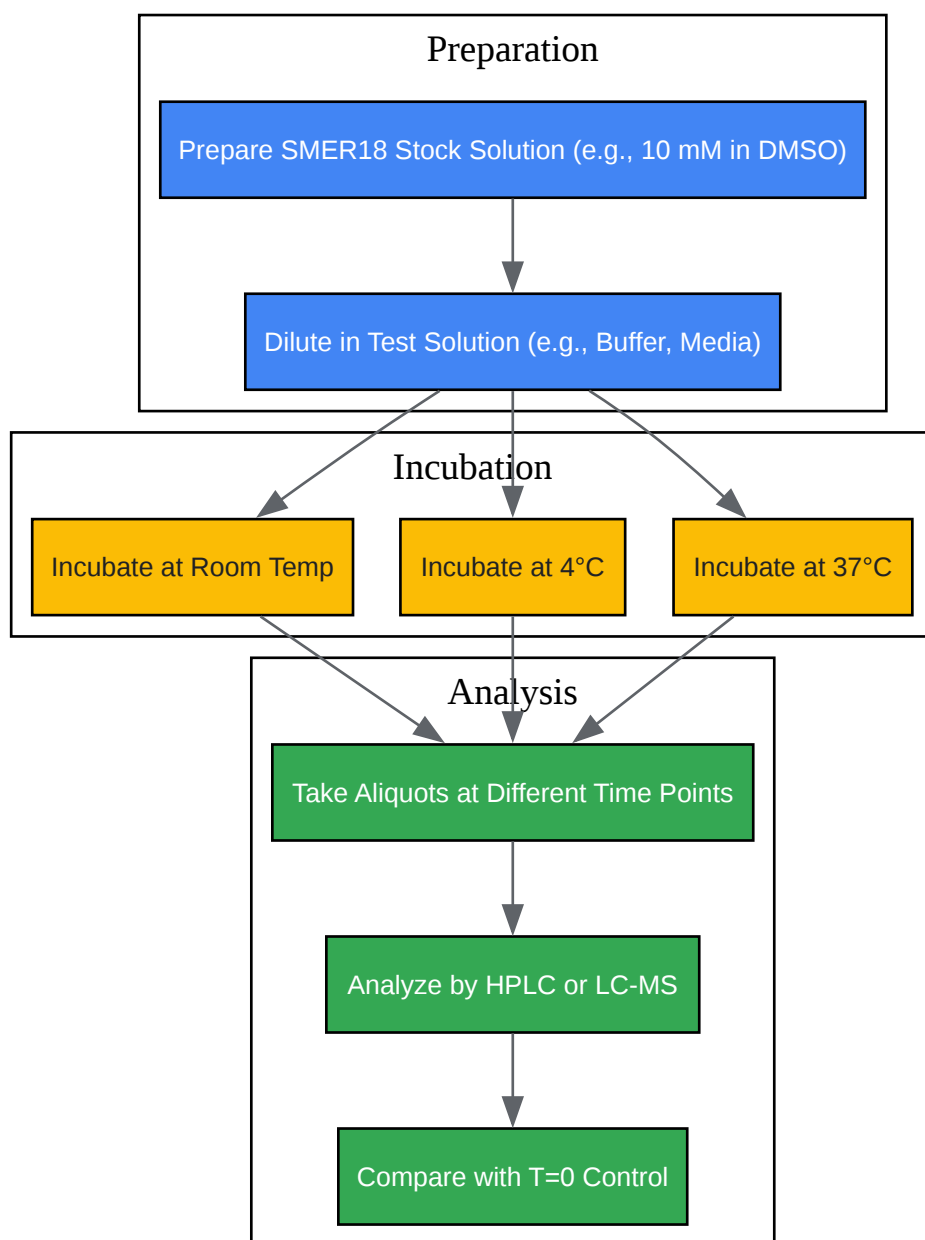
- Calculate the required volume of DMSO to achieve a 10 mM concentration. The molecular weight of **SMER18** is 287.74 g/mol .
- Add the calculated volume of anhydrous DMSO to the vial containing the **SMER18** powder.
- Vortex or sonicate briefly until the powder is completely dissolved.
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or vials.
- Store the aliquots at -20°C or -80°C.

Visualizations



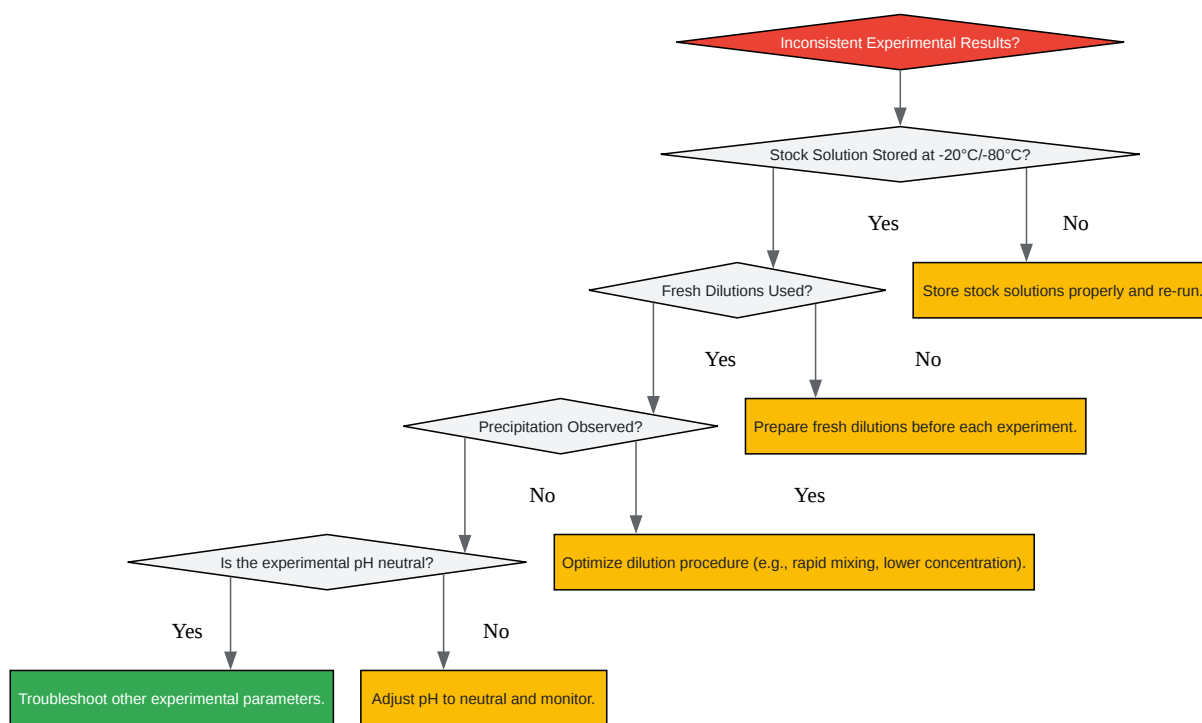
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Caption: mTOR-independent autophagy pathway induced by **SMER18**.



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Caption: Workflow for assessing **SMER18** stability in solution.



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Caption: Logical troubleshooting guide for **SMER18** experiments.

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References

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